

Physical and chemical properties of Phosfolan-methyl

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Compound of Interest

Compound Name: Phosfolan-methyl

Cat. No.: B045624

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An In-depth Technical Guide to the Physical and Chemical Properties of **Phosfolan-methyl**

Introduction

Phosfolan-methyl, an organophosphorus compound, is primarily utilized as an insecticide and acaricide in agricultural applications.^[1] Its efficacy stems from its ability to inhibit acetylcholinesterase, a critical enzyme in the insect nervous system.^{[1][2]} This guide provides a comprehensive overview of the physical and chemical properties of **Phosfolan-methyl**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity

A clear identification of **Phosfolan-methyl** is crucial for any scientific endeavor. The following table summarizes its key identifiers.

Identifier	Value	Source(s)
IUPAC Name	N-dimethoxyphosphoryl-1,3-dithiolan-2-imine	[2][3]
CAS Number	5120-23-0	[1][2][3][4][5]
Molecular Formula	C5H10NO3PS2	[1][2][3][4][5]
Molecular Weight	227.2 g/mol	[2][3]
Synonyms	Dimethyl 1,3-dithiolan-2-ylidenephosphoramidate, American cyanamid CL-47271, ENT 27,168	[1][2][3]
InChI	InChI=1S/C5H10NO3PS2/c1-8-10(7,9-2)6-5-11-3-4-12-5/h3-4H2,1-2H3	[1][2][3]
InChIKey	CWXVDJFKMQCYFG-UHFFFAOYSA-N	[1][2][3]
SMILES	<chem>COP(=O)(N=C1SCCS1)OC</chem>	[1][2][3]

Physical and Chemical Properties

The physicochemical properties of **Phosfolan-methyl** are detailed below. These properties influence its environmental fate and biological activity.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Notable solubility in organic solvents; relatively low solubility in water.	[1]
Stability	Stable in aqueous solution under neutral or slightly acidic conditions; hydrolyzed at pH > 9 or < 2.[6]	

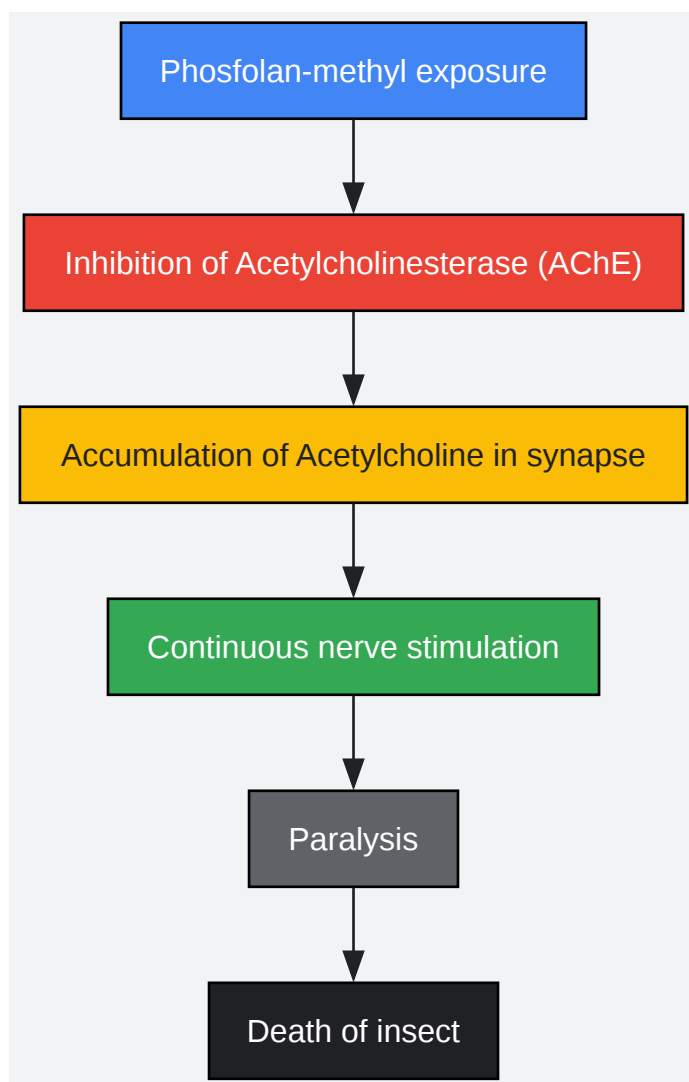
Note: More specific quantitative data on properties like boiling point, melting point, vapor pressure, and partition coefficient for **Phosfolan-methyl** are not readily available in the provided search results. The stability data is for the related compound Phosfolan and may be indicative.

Chemical Structure

Caption: Chemical structure of **Phosfolan-methyl**.

Mechanism of Action

Phosfolan-methyl is an effective insecticide due to its role as an acetylcholinesterase (AChE) inhibitor.[1][2] The inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine at the synaptic cleft, causing overstimulation of nerve impulses, paralysis, and ultimately the death of the insect.[2]



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Caption: Signaling pathway of **Phosfolan-methyl**'s insecticidal action.

Experimental Protocols

Analysis of Phosfolan-methyl in Produce

This method is suitable for the analysis of organophosphorus pesticides, including **Phosfolan-methyl**, in various produce matrices.[7]

1. Extraction:

- Homogenize a representative sample of the produce.

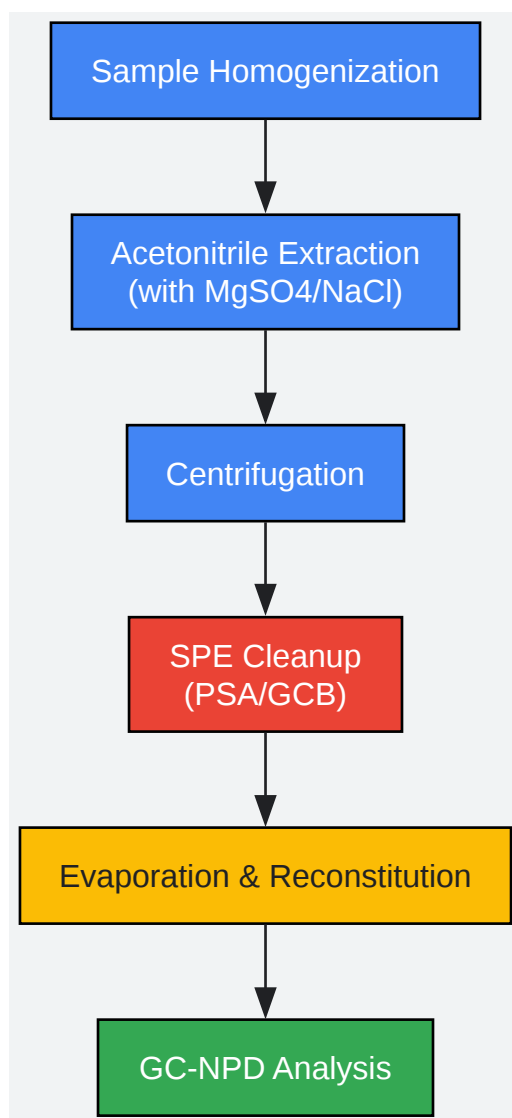
- Weigh a subsample (e.g., 15 g) into a centrifuge tube.
- Add acetonitrile and internal standards.
- Add magnesium sulfate and sodium chloride to induce phase separation (salting out).
- Vortex or shake vigorously to ensure thorough mixing.
- Centrifuge to separate the acetonitrile layer.

2. Solid Phase Extraction (SPE) Cleanup:

- Use a dual-layer SPE cartridge containing primary-secondary amine (PSA) and graphitized carbon black (GCB).
- Condition the cartridge with the appropriate solvent.
- Load an aliquot of the acetonitrile extract onto the cartridge.
- Elute the analytes using a mixture of toluene and acetonitrile (e.g., 35:65 v/v).

3. Analysis:

- Evaporate the eluate to a smaller volume (e.g., 0.5 mL) under a gentle stream of nitrogen.
- Reconstitute the sample in a suitable solvent for analysis (e.g., ethyl acetate).
- Analyze the sample using Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD).
- Quantify using matrix-matched standards.



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Caption: Workflow for the analysis of **Phosfolan-methyl** in produce.

General Protocol for Hydrolysis Study

The stability of **Phosfolan-methyl** to hydrolysis can be assessed using a standard protocol, such as those based on OECD guidelines.

1. Preparation of Buffer Solutions:

- Prepare aqueous buffer solutions at different pH values (e.g., pH 4, 7, and 9) to represent acidic, neutral, and alkaline conditions.

2. Sample Preparation:

- Prepare a stock solution of **Phosfolan-methyl** in a water-miscible organic solvent.
- Add a small aliquot of the stock solution to each buffer solution to achieve the desired test concentration. The concentration of the organic solvent should be kept low (typically <1%) to minimize its effect on the hydrolysis rate.

3. Incubation:

- Incubate the test solutions in the dark at a constant temperature (e.g., 25°C or 50°C).
- At various time intervals, withdraw aliquots from each test solution.

4. Analysis:

- Immediately analyze the withdrawn aliquots to determine the concentration of the remaining **Phosfolan-methyl**. A suitable analytical method, such as HPLC-UV or GC-MS, should be used.
- The degradation of **Phosfolan-methyl** over time is monitored.

5. Data Analysis:

- Plot the concentration of **Phosfolan-methyl** versus time for each pH.
- Determine the rate constant of hydrolysis (k) and the half-life ($t_{1/2}$) at each pH by fitting the data to the appropriate kinetic model (e.g., first-order kinetics).

Chemical Reactions

Hydrolysis: **Phosfolan-methyl** can undergo hydrolysis, and this process is influenced by pH.^[1] The analogous compound, Phosfolan, is reported to be stable in neutral or slightly acidic aqueous solutions but is hydrolyzed under alkaline (pH > 9) or strongly acidic (pH < 2) conditions.^[6] The hydrolysis of organophosphorus compounds typically involves the cleavage of the phosphoester or phosphoamide bonds. For **Phosfolan-methyl**, hydrolysis would likely lead to the formation of less toxic, water-soluble metabolites.^[6]

Metabolism: In biological systems, **Phosfolan-methyl** is expected to undergo metabolic transformation. For the related compound Phosfolan, metabolism in plants and animals involves the cleavage of the N-P bond.[6] Additionally, the sulfoxide metabolites of **phosfolan-methyl** are known to be unstable under physiological conditions and undergo rapid hydrolysis.[2] The metabolic activation of the phosphorothioate group is a key step for its inhibitory potency against acetylcholinesterase.[2]

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